

Almokalant's Effect on Ventricular Repolarization: An In-depth Technical Guide

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Compound of Interest

Compound Name: Almokalant

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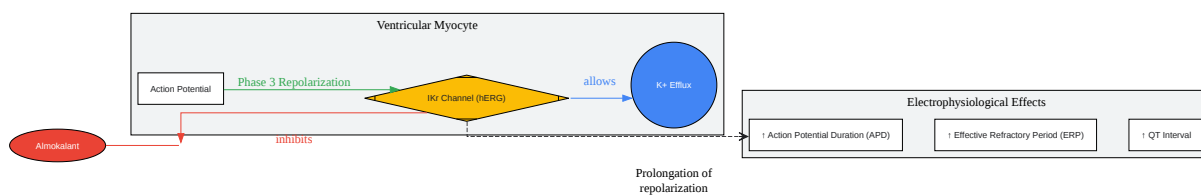
Executive Summary

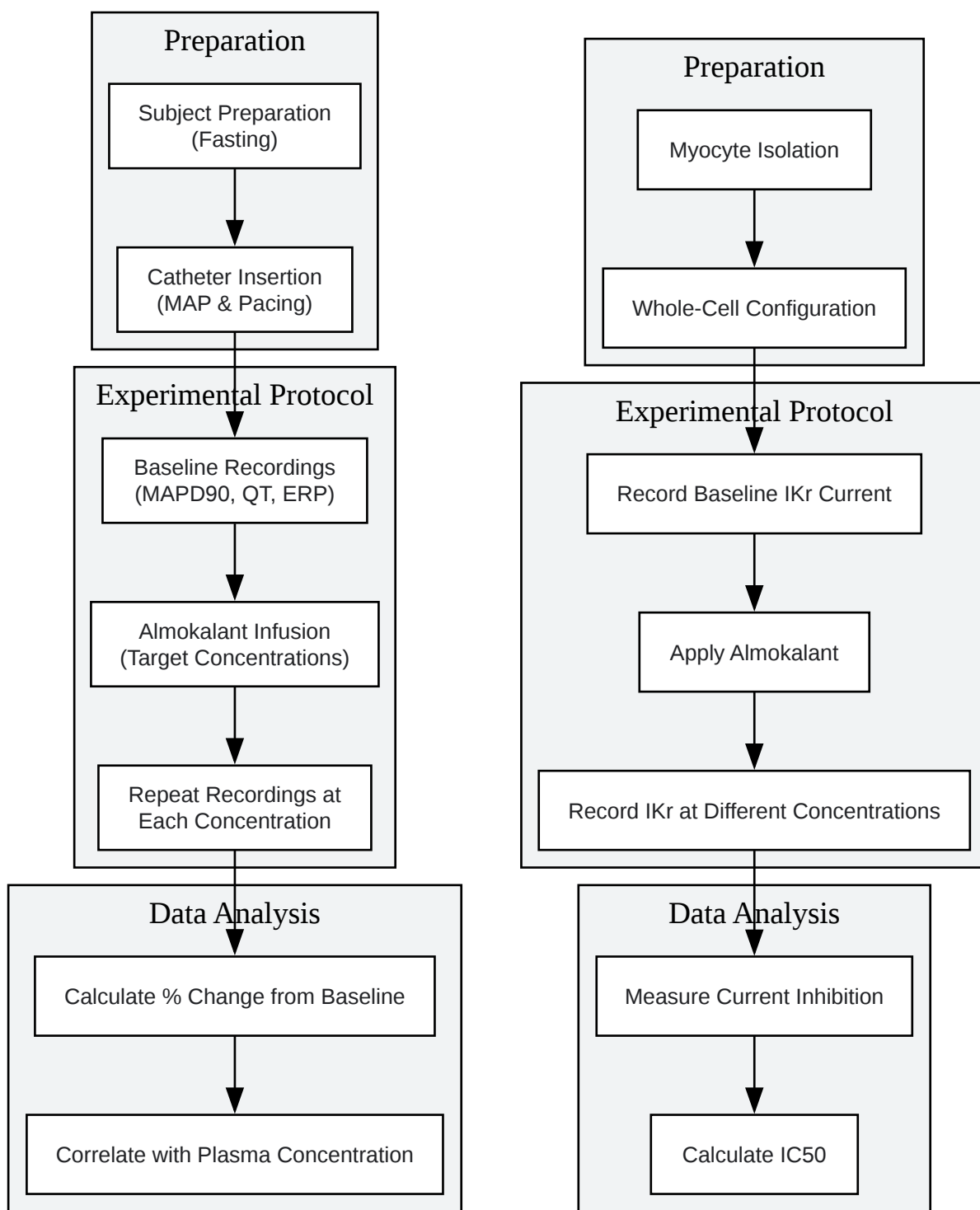
Almokalant is a potent and selective blocker of the rapid component of the delayed rectifier potassium current (IKr), classifying it as a Class III antiarrhythmic agent. Its primary electrophysiological effect is the prolongation of the cardiac action potential duration (APD), which in turn lengthens the effective refractory period (ERP) and the QT interval on the electrocardiogram. This guide provides a comprehensive overview of the mechanism of action of **Almokalant** on ventricular repolarization, supported by quantitative data from various experimental models. Detailed experimental protocols for key assays are provided, along with visual representations of the underlying mechanisms and workflows to facilitate a deeper understanding for research and drug development professionals.

Mechanism of Action

Almokalant exerts its effect on ventricular repolarization by directly interacting with and blocking the pore of the hERG (human Ether-à-go-go-Related Gene) potassium channel, which is responsible for the IKr current.^[1] This current is a critical component in phase 3 of the cardiac action potential, contributing significantly to the repolarization of ventricular myocytes.^[2] By inhibiting IKr, **Almokalant** delays the efflux of potassium ions from the cell, thereby prolonging the duration of the action potential.^[1] This effect is more pronounced at slower heart rates, a characteristic known as reverse use-dependence. The prolongation of the APD

leads to an increase in the ERP, making the myocardial tissue less susceptible to re-entrant arrhythmias.[2]





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